

Picolinohydrazide chemical properties and formula

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Compound of Interest

Compound Name: *Picolinohydrazide*

Cat. No.: *B126095*

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An In-depth Technical Guide to the Chemical Properties and Formula of **Picolinohydrazide**

Abstract

Picolinohydrazide, a heterocyclic organic compound, serves as a critical building block in medicinal and coordination chemistry. This technical guide provides a comprehensive overview of its chemical formula, core physicochemical properties, and synthesis. Detailed experimental protocols for its preparation and characterization are presented, alongside its significant role as a versatile ligand and a precursor to biologically active molecules. This document is intended for researchers, scientists, and professionals in the field of drug development seeking a detailed understanding of **picolinohydrazide**.

Chemical Identity and Formula

Picolinohydrazide is a derivative of pyridine and a structural isomer of the well-known antitubercular drug isoniazid.[1][2] Its identity is defined by the following identifiers.

Identifier	Value
IUPAC Name	pyridine-2-carbohydrazide[1][3]
Synonyms	Picolinic Acid Hydrazide, 2-Pyridinecarboxylic acid hydrazide, 2-Isoniazid[1][2]
CAS Number	1452-63-7[1]
Molecular Formula	C ₆ H ₇ N ₃ O[1][4][5][6]
Molecular Weight	137.14 g/mol [1][5][7]
SMILES	C1=CC=NC(=C1)C(=O)NN[1]
InChIKey	BAQLNPIEFOYKNB-UHFFFAOYSA-N[1][6]

Physicochemical Properties

The physical and chemical properties of **picolinohydrazide** are crucial for its application in synthesis and materials science. It typically presents as a white to off-white crystalline powder. [3][8][9] For safe handling and storage, it should be kept in a dark place under an inert atmosphere at room temperature.[4][9]

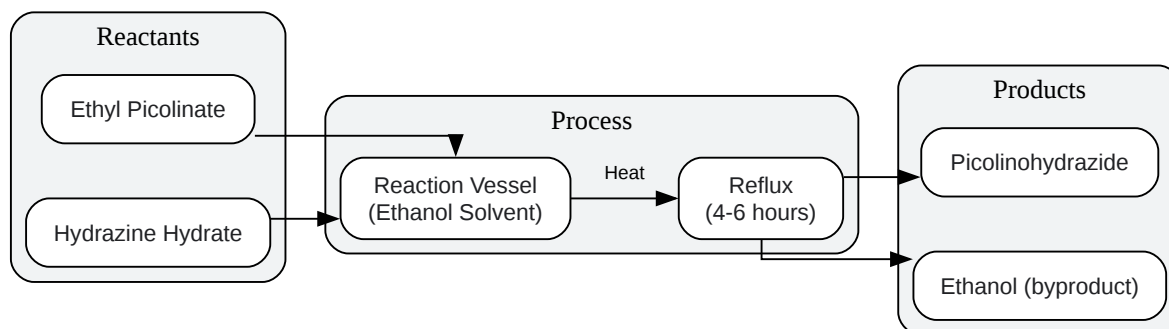
A summary of its key quantitative properties is provided in the table below.

Property	Value
Melting Point	100 °C[2][10][11]
Density	1.244 g/cm ³ [10][11]
pKa (Predicted)	11.29 ± 0.10[2][11][12]
Solubility	Slightly soluble in DMSO and Methanol[2][11] [12]

Synthesis and Reactivity

Picolinohydrazide is most commonly synthesized through the hydrazinolysis of a picolinic acid ester, such as ethyl picolinate or methyl picolinate.[10][13] This reaction involves the

nucleophilic attack of hydrazine hydrate on the ester's carbonyl group.



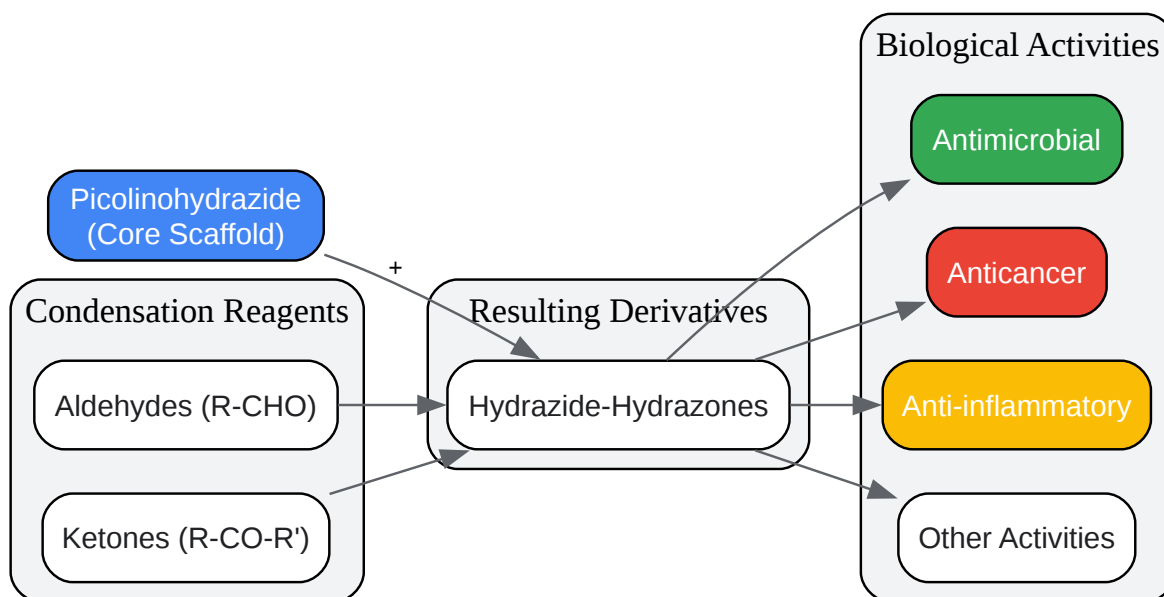
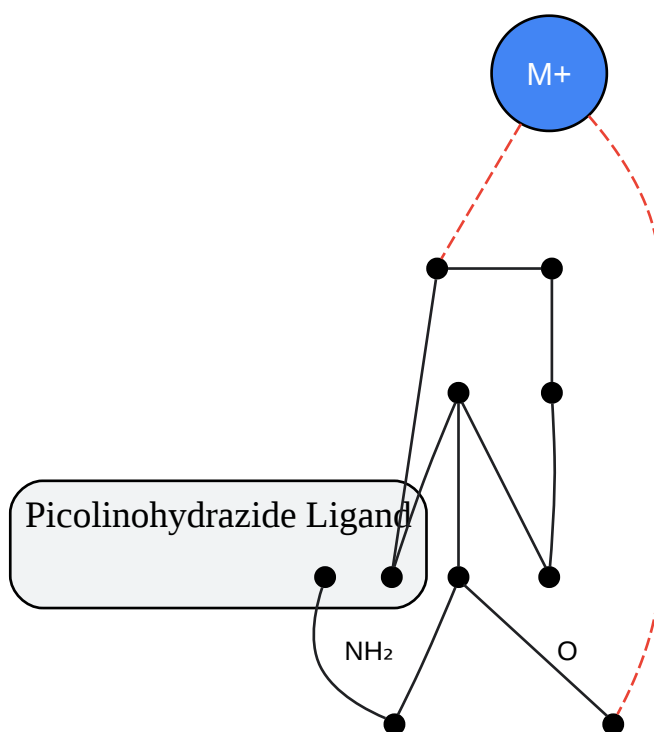
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Caption: General synthesis workflow for **picolinohydrazide**.

The hydrazide functional group is reactive and can undergo condensation reactions with various aldehydes and ketones to form hydrazone derivatives.^{[14][15]} This reactivity is fundamental to its utility as a scaffold in medicinal chemistry.

Role in Drug Development and Research

Picolinohydrazide's structure, featuring multiple nitrogen and oxygen donor atoms, makes it a versatile chelating agent for a wide range of metal ions.^[10] This property is central to its application in coordination chemistry.



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